

Unveiling the Molecular Weight of 4-Benzoyl-4'-bromobiphenyl

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Compound of Interest

Compound Name: **4-Benzoyl-4'-bromobiphenyl**

Cat. No.: **B1331152**

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of the physicochemical properties of compounds is paramount. This guide provides a focused examination of the molecular weight of **4-Benzoyl-4'-bromobiphenyl**, a key parameter in experimental design and analysis.

Molecular Composition and Weight

The molecular formula for **4-Benzoyl-4'-bromobiphenyl** has been identified as $C_{19}H_{13}BrO$.^[1] ^[2] Based on this composition, the molecular weight is determined to be approximately 337.21 g/mol. ^[1]^[3] Other sources may report a slightly varied figure of 337.22 g/mol. ^[2] This slight difference can be attributed to variations in the atomic weight values used for the constituent elements.

A detailed breakdown of the elemental composition and their contribution to the overall molecular weight is presented in the table below.

Element	Symbol	Atomic Count	Atomic Mass (amu)	Total Mass (amu)
Carbon	C	19	~12.011	~228.209
Hydrogen	H	13	~1.008	~13.104
Bromine	Br	1	~79.904	~79.904
Oxygen	O	1	~15.999	~15.999
Total		~337.216		

Note: Atomic masses are based on standard IUPAC values and may vary slightly based on isotopic composition.

This fundamental data serves as a critical reference point for stoichiometric calculations in synthesis, dosage determinations in pharmacological studies, and the interpretation of various analytical techniques such as mass spectrometry.

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References

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- To cite this document: BenchChem. [Unveiling the Molecular Weight of 4-Benzoyl-4'-bromobiphenyl]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1331152#what-is-the-molecular-weight-of-4-benzoyl-4-bromobiphenyl>

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